

Probleme bei der Löslichkeit von Vorapaxar in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vorapaxar

Cat. No.: B1682261

[Get Quote](#)

Technisches Support-Center: Vorapaxar

Willkommen im technischen Support-Center für **Vorapaxar**. Dieses Handbuch soll Forschern, Wissenschaftlern und Fachleuten aus der Arzneimittelentwicklung bei der Lösung von Problemen im Zusammenhang mit der Löslichkeit von **Vorapaxar** in DMSO helfen.

Häufig gestellte Fragen (FAQs)

F1: Wie hoch ist die Löslichkeit von **Vorapaxar** in DMSO?

A1: **Vorapaxar** ist in Dimethylsulfoxid (DMSO) löslich. Die genaue Löslichkeit kann je nach Anbieter und Reinheit des Reagenzes leicht variieren. Im Allgemeinen wird die Löslichkeit im Bereich von 24,65 mg/ml bis 100 mg/ml angegeben.[1][2][3] Es wird empfohlen, frisches, wasserfreies DMSO zu verwenden, da die Aufnahme von Feuchtigkeit die Löslichkeit verringern kann.[1]

F2: Wie sollte ich eine **Vorapaxar**-Stammlösung in DMSO vorbereiten?

A2: Um eine Stammlösung herzustellen, lösen Sie das **Vorapaxar**-Pulver in wasserfreiem DMSO in der gewünschten Konzentration auf. Um die Auflösung zu unterstützen, kann Vortexen oder eine Behandlung im Ultraschallbad hilfreich sein.[4] Bei Bedarf kann die Stammlösung durch einen 0,22-µm-Spritzenfilter sterilisiert werden.

F3: Wie sollten **Vorapaxar**-Stammlösungen gelagert werden und wie stabil sind sie?

A3: **Vorapaxar**-Stammlösungen in DMSO sollten aliquotiert und bei niedrigen Temperaturen gelagert werden, um wiederholte Gefrier-Auftau-Zyklen zu vermeiden. Die Stabilität hängt von der Lagertemperatur ab:

- -80 °C: Bis zu 1 Jahr
- -20 °C: Bis zu 1 Monat

F4: Kann DMSO die Versuchsergebnisse beeinflussen?

A4: Ja, DMSO kann die zelluläre Funktion beeinträchtigen und mit einigen Assays interferieren. Für Zellkulturexperimente sollte die Endkonzentration von DMSO im Kulturmedium typischerweise unter 0,5 % gehalten werden, um zytotoxische Effekte zu minimieren. Es ist wichtig, eine Vehikelkontrolle (Medium mit der gleichen DMSO-Konzentration ohne **Vorapaxar**) in Ihre Experimente einzubeziehen.

Leitfaden zur Fehlerbehebung

Problem 1: Mein **Vorapaxar** löst sich nicht vollständig in DMSO.

Mögliche Ursache	Lösungsvorschlag
Qualität des DMSO	Verwenden Sie frisches, wasserfreies DMSO von hoher Qualität. DMSO ist hygroskopisch und die Aufnahme von Wasser kann die Löslichkeit von Vorapaxar verringern.
Unzureichende Solubilisierung	Vortexen Sie die Lösung kräftig. Wenden Sie Ultraschall an, um die Auflösung zu unterstützen. Ein leichtes Erwärmen der Lösung kann ebenfalls helfen, sollte aber mit Vorsicht erfolgen, um einen Abbau der Verbindung zu vermeiden.
Konzentration zu hoch	Überprüfen Sie die Konzentration Ihrer Stammlösung. Wenn sie die Löslichkeitsgrenze überschreitet, reduzieren Sie die Konzentration.
Reinheit von Vorapaxar	Verunreinigungen in der Vorapaxar-Probe können die Löslichkeit beeinträchtigen. Stellen Sie sicher, dass Sie ein Reagenz von hoher Reinheit verwenden.

Problem 2: Nach dem Verdünnen meiner DMSO-Stammlösung in wässrigem Puffer oder Zellkulturmedium fällt **Vorapaxar** aus.

Mögliche Ursache	Lösungsvorschlag
Geringe wässrige Löslichkeit	Vorapaxar hat eine geringe Löslichkeit in wässrigen Lösungen. Das Ausfällen beim Verdünnen einer DMSO-Stammlösung ist ein häufiges Problem bei hydrophoben Verbindungen.
Zu schnelle Verdünnung	Führen Sie eine schrittweise Verdünnung durch. Anstatt die DMSO-Stammlösung direkt in das gesamte Volumen des wässrigen Mediums zu geben, fügen Sie das Medium langsam zur Stammlösung hinzu, während Sie kontinuierlich mischen.
Verwendung von Co-Lösungsmitteln	Für In-vivo-Anwendungen kann die Verwendung von Co-Lösungsmitteln wie PEG300, Tween-80 oder Maisöl helfen, die Löslichkeit zu erhalten.

Quantitative Daten

Tabelle 1: Löslichkeit von **Vorapaxar** in verschiedenen Lösungsmitteln

Lösungsmittel	Löslichkeit	Anmerkungen
DMSO	≥24.65 mg/mL	
DMSO	99 mg/mL (200.98 mM)	Die Verwendung von frischem DMSO wird empfohlen.
DMSO	100 mg/mL (203.01 mM)	Die Verwendung von frischem DMSO wird empfohlen.
Ethanol	≥10.64 mg/mL	Ultraschallbehandlung erforderlich.
Wasser	Unlöslich	

Tabelle 2: Empfohlene Lagerbedingungen für **Vorapaxar**-Stammlösungen in DMSO

Temperatur	Dauer	Quelle
-80 °C	1 Jahr	
-20 °C	1 Monat	

Experimentelle Protokolle

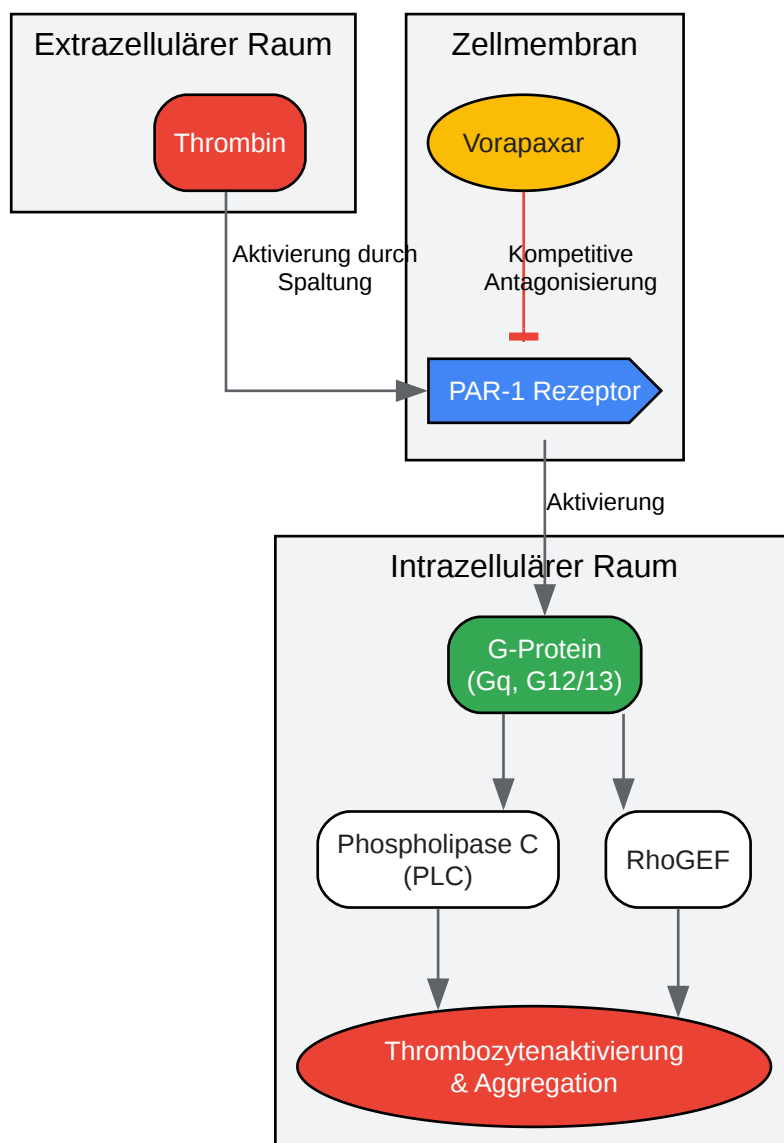
Protokoll 1: Herstellung einer 10 mM **Vorapaxar**-Stammlösung in DMSO

- Materialien:
 - **Vorapaxar**-Pulver (Molekulargewicht: 492,58 g/mol)
 - Wasserfreies DMSO
 - Sterile Mikrozentrifugenröhrchen
 - Präzisionswaage
 - Vortexer
 - Ultraschallbad (optional)
- Vorgehensweise:
 1. Wägen Sie 4,93 mg **Vorapaxar**-Pulver genau ab.
 2. Geben Sie das Pulver in ein steriles Mikrozentrifugenröhrchen.
 3. Fügen Sie 1 ml wasserfreies DMSO hinzu.
 4. Vortexen Sie die Lösung kräftig für 1-2 Minuten, bis sich das Pulver vollständig aufgelöst hat.
 5. Falls sich das Pulver nicht vollständig löst, behandeln Sie das Röhrchen für 5-10 Minuten in einem Ultraschallwasserbad.

6. Aliquoten Sie die Stammlösung in kleinere, für den einmaligen Gebrauch bestimmte Volumina, um wiederholte Gefrier-Auftau-Zyklen zu vermeiden.

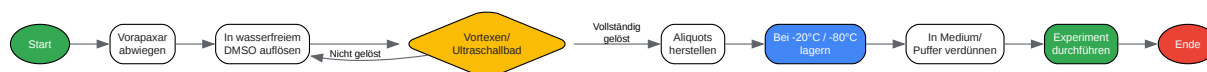
7. Lagern Sie die Aliquots bei -20 °C (kurzfristig) oder -80 °C (langfristig).

Visualisierungen



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachter Signalweg der **Vorapaxar**-Wirkung. **Vorapaxar** blockiert kompetitiv den Protease-aktivierten Rezeptor 1 (PAR-1) und hemmt so die durch Thrombin ausgelöste Thrombozytenaktivierung.



[Click to download full resolution via product page](#)

Abbildung 2: Allgemeiner Arbeitsablauf zur Vorbereitung und Verwendung von **Vorapaxar** in experimentellen Assays.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. apexbt.com [apexbt.com]
- 3. raybiotech.com [raybiotech.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Probleme bei der Löslichkeit von Vorapaxar in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1682261#probleme-bei-der-l-slichkeit-von-vorapaxar-in-dmsol\]](https://www.benchchem.com/product/b1682261#probleme-bei-der-l-slichkeit-von-vorapaxar-in-dmsol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com